

# Dicrotophos: A Technical Guide to its Regulatory Status and Safety Data

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the regulatory status and safety data for the organophosphate insecticide, **Dicrotophos**. The information is compiled from international and national regulatory bodies and safety data sheets to support research and development activities.

## **Regulatory Landscape**

**Dicrotophos** is subject to a range of regulations globally due to its high toxicity. Its use is either banned or severely restricted in many jurisdictions. The following tables summarize its current regulatory standing.

#### **International Conventions and Agreements**



Convention/Agreement	Status of Dicrotophos	Summary of Action
Rotterdam Convention	Banned	Dicrotophos is listed as a banned pesticide, indicating that international trade is subject to the Prior Informed Consent (PIC) procedure.[1][2] [3][4]
Stockholm Convention	Not Listed	Dicrotophos is not currently listed as a Persistent Organic Pollutant (POP) under the Stockholm Convention.[5][6][7]
WHO Classification	Class Ib (Highly Hazardous)	Classified as a highly hazardous pesticide by the World Health Organization.[8]

# **National and Regional Regulatory Status**



Jurisdiction	Regulatory Body	Status	Details
United States	Environmental Protection Agency (EPA)	Restricted Use	Dicrotophos is a restricted use pesticide (RUP) primarily used on cotton.[10][11][12] It is currently undergoing registration review, with the EPA proposing mitigation measures to address human health and ecological risks.[10] [13][14] These include reducing application rates, implementing buffers, and updating personal protective equipment (PPE) requirements.[13][14]
European Union	European Commission	Not Approved	Dicrotophos is not an approved active substance for use in plant protection products in the EU. [15][16] A default Maximum Residue Level (MRL) of 0.01 mg/kg is in place.[15]
India	Central Government	Banned	The import, manufacture, sale, transport, distribution, and use of Dicrotophos are banned.[17]



#### **Safety and Toxicity Profile**

**Dicrotophos** is a potent acetylcholinesterase inhibitor, which is the basis for its insecticidal activity and its toxicity to other organisms, including humans.[16][20][21][22]

**Physical and Chemical Properties** 

Property	Value -	Source
Appearance	Yellow to brown liquid with a mild ester odor.	[23]
Molecular Weight	237.21 g/mol	[23]
Boiling Point	752°F (400°C) at 760 mmHg	[23]
Specific Gravity	1.216 at 59°F (15°C)	[23][24]
Vapor Pressure	$1 \times 10^{-5}$ mmHg at $68^{\circ}$ F ( $20^{\circ}$ C)	[23]
Water Solubility	Miscible	[20][23]
Flash Point	>175°F (>79.4°C)	[23][24]

## **Toxicological Data**



Endpoint	Value/Observation	Species
Acute Oral Toxicity	Fatal if swallowed.[25]	Data not specified
Acute Dermal Toxicity	Fatal in contact with skin.[25]	Data not specified
Acute Inhalation Toxicity	Toxic if inhaled.[26] Fatal if inhaled.[25]	Data not specified
Primary Health Effects	Causes damage to organs.[26] Severe cholinesterase inhibitor.[20][22]	Human
Symptoms of Acute Overexposure	Weakness, headache, tightness in chest, blurred vision, non-reactive pinpoint pupils, salivation, sweating, nausea, vomiting, diarrhea, and abdominal cramps.[22]	Human
Carcinogenicity	EPA classification: 'Suggestive Evidence of Carcinogenicity but Not Sufficient to Assess Human Carcinogenic Potential.' Not classified as carcinogenic by IARC, NTP, OSHA, or ACGIH.[22]	Laboratory Animals
Reproductive Toxicity	Effects on reproductive performance, pup survival, and pup growth observed at high dose levels that also showed paternal toxicity.[22]	Rat

## **Ecotoxicological Data**



Organism	Toxicity Level
Birds	High
Aquatic Invertebrates	High
Bees	High

Source:[16]

#### **Experimental Protocols and Methodologies**

Detailed experimental protocols for the toxicological and environmental fate studies of **Dicrotophos** are typically found within the full regulatory submission dossiers provided to agencies like the EPA or in peer-reviewed scientific literature. These sources are often proprietary or require subscriptions for access. However, the EPA's risk assessments for **Dicrotophos** rely on a range of established methodologies.[10][14]

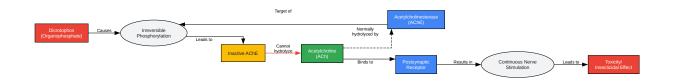
Types of Studies Conducted for Regulatory Assessment:

- Toxicity Tests: These studies evaluate a wide range of potential health outcomes in major organ systems across different animal species, lifestages, durations, and routes of exposure.
   [10]
- Neurotoxicity and Acetylcholinesterase (AChE) Inhibition Assays: For organophosphates, neurotoxicity via AChE inhibition is a key effect. A 10% change in AChE levels is a common benchmark in human health risk assessments.[10]
- Developmental Neurotoxicity (DNT) Studies: These experiments assess the potential for a substance to impact the normal development of the nervous system during pregnancy or childhood, using both animal and in vitro models.[10][14]
- Epidemiological Studies: These investigations analyze patterns and causes of health outcomes in human populations exposed to the substance.[10]
- Dietary Exposure Evaluation: Models such as the Dietary Exposure Evaluation Model (DEEM) are used to estimate exposure from food and drinking water.[12]



#### **Visualizations**

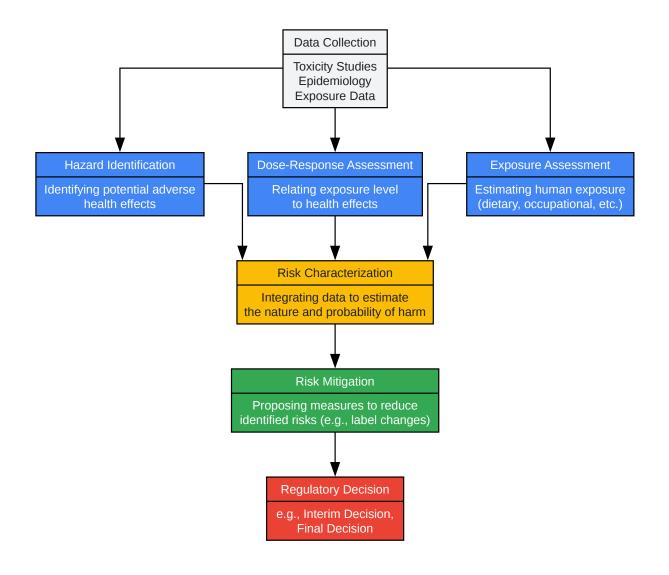
The following diagrams illustrate key concepts related to **Dicrotophos**.



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Caption: Mechanism of action for **Dicrotophos** as an acetylcholinesterase inhibitor.

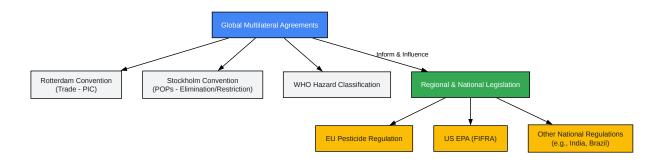




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Caption: Generalized workflow for an EPA human health risk assessment.





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